

# MCL0020 molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: MCL0020

Cat. No.: B549404

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## Technical Guide: MCL0020

Disclaimer: The identifier "**MCL0020**" does not correspond to a well-documented compound in the public scientific literature. The information provided herein is based on the data available for the substance cross-referenced with this identifier in chemical databases, which is described as a mixture or co-polymer of chloromethane and ethyl prop-2-enoate.

This technical guide provides a summary of the available data for the substance identified as **MCL0020**, primarily focusing on its chemical identity and the properties of its constituent components. Due to the absence of specific research on **MCL0020**, this document synthesizes information on its components to offer a preliminary overview for research and drug development professionals.

## Physicochemical Data

The quantitative data for the substance associated with **MCL0020**, identified as "chloromethane;ethyl prop-2-enoate," is summarized below.

Property	Value	Source
Molecular Formula	C6H11ClO2	PubChem
Molecular Weight	150.60 g/mol	PubChem
IUPAC Name	chloromethane;ethyl prop-2-enoate	PubChem

## Component Analysis

Given that **MCL0020** is identified as a composite substance, this section details the known properties and biological context of its individual components: chloromethane and ethyl prop-2-enoate.

### 2.1. Chloromethane

Chloromethane (Methyl Chloride) is a colorless, flammable gas with a faint, sweet odor. It is used industrially as a chemical intermediate and a solvent.[1]

- **Biological Activity & Toxicology:** Inhalation is the primary route of occupational exposure.[2] Chloromethane is metabolized and rapidly excreted.[2] It exhibits low acute toxicity via oral and inhalation routes.[2] However, exposure to high concentrations can lead to neurological effects, and it is considered a neurotoxin.[3] Animal studies have indicated that high exposure levels may cause hepatic and renal toxicity.[3] While it can be used by some methanotrophs to support growth in the presence of other substrates like methanol, it can also be toxic to these organisms at high concentrations.[4]

### 2.2. Ethyl prop-2-enoate

Ethyl prop-2-enoate (Ethyl Acrylate) is an ester of acrylic acid and is used in the production of polymers.

- **Biological Activity & Reactivity:** Ethyl prop-2-enoate is a reactive chemical that can participate in polymerization and Michael addition reactions.[5] The latter is a method that can be used in the synthesis of pharmaceutical intermediates.[5] Research has also explored its use in copolymer systems for applications like drug delivery.[5] In terms of toxicology, it is important to handle with appropriate laboratory procedures, as unreacted monomers can be hazardous.[5]

## Experimental Protocols

There are no specific experimental protocols published for a substance identified as **MCL0020**. For its components, standard analytical techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) would be employed for the identification and quantification of chloromethane, while High-Performance Liquid Chromatography (HPLC) and other

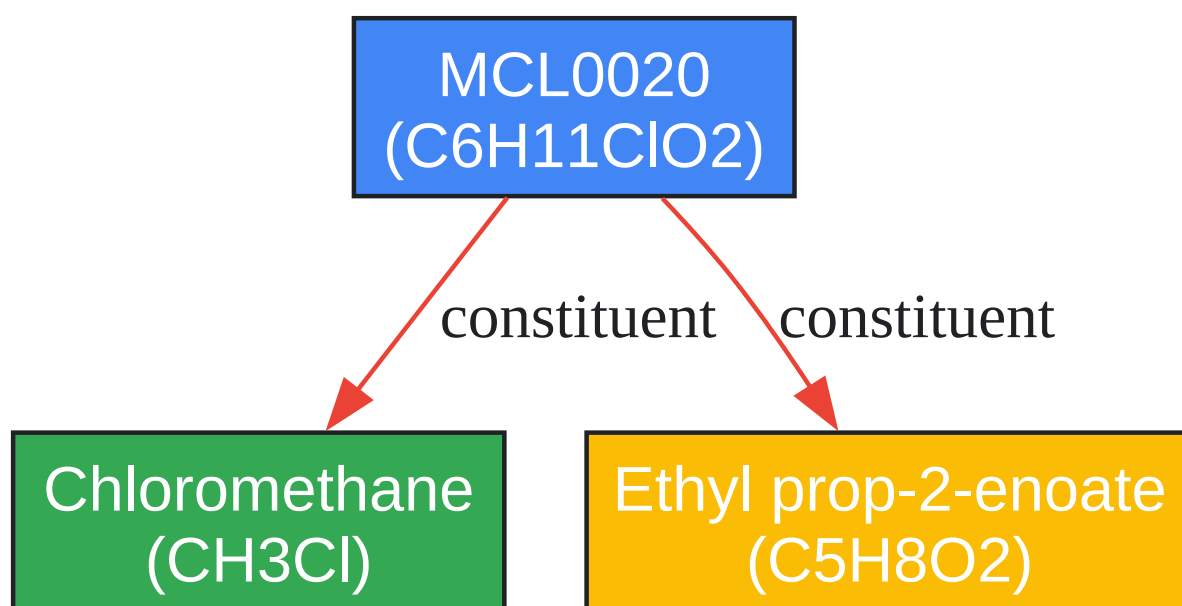
chromatographic methods would be suitable for the analysis of ethyl prop-2-enoate and its reaction products.

## Signaling Pathways

No specific signaling pathways have been identified or studied in relation to "**MCL0020**" or its synonym "SCHEMBL8829513" in the available scientific literature. Research into the biological effects of its individual components is broad and not indicative of a singular, defined pathway for the combined substance.

## Logical Relationships

The following diagram illustrates the compositional relationship of the substance identified as **MCL0020**.



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Caption: Compositional breakdown of the substance identified as **MCL0020**.

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